

safety and handling of 1-Bromoundecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromoundecane

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An In-depth Technical Guide to the Safe Handling of **1-Bromoundecane**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromoundecane (CAS No. 693-67-4), also known as undecyl bromide, is a linear alkyl halide with the molecular formula $C_{11}H_{23}Br$.^{[1][2]} It serves as a versatile intermediate in organic synthesis, particularly in the formation of Grignard reagents and for nucleophilic substitution reactions to introduce the undecyl group into molecules.^{[2][3]} Its application is prevalent in the pharmaceutical and fine chemical industries.^[2] This guide provides a comprehensive overview of the safety and handling procedures necessary for the responsible use of **1-Bromoundecane** in a laboratory setting.

Hazard Identification and Classification

1-Bromoundecane is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][4]} It is also a combustible liquid and should be handled with appropriate precautions.^{[2][5]}


GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification for **1-Bromoundecane**:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1][4]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[1][6]
Acute Inhalation Toxicity - Vapors	4	Harmful if inhaled[4]

Signal Word: Warning[1][4]

Pictograms:

 alt text

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Bromoundecane** is provided in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value
Molecular Formula	C ₁₁ H ₂₃ Br[1][2][3][5]
Molecular Weight	235.20 g/mol [1][2][3]
Appearance	Colorless to yellowish liquid[1][2]
Odor	Odorless[4]
Melting Point	-9 °C (15.8 °F)[3][4][5][7]
Boiling Point	137-138 °C (278.6-280.4 °F) at 18 mmHg[3][4][7]
	259.1 °C at 760 mmHg[5]
Density	1.054 g/mL at 25 °C[3][7]
Vapor Density	8.2 (vs air)[3][5][7]
Flash Point	> 110 °C (> 230 °F)[4]
	113 °C (235.4 °F) - closed cup[7][8]
Solubility	Insoluble in water; soluble in organic solvents like ethers and alcohols.[2]
Refractive Index	n ₂₀ /D 1.457 (lit.)[3][7]

Toxicological Information

Detailed toxicological data for **1-Bromoundecane** is limited. Most safety data sheets indicate that specific values for acute toxicity (oral, dermal, inhalation), carcinogenicity, mutagenicity, and reproductive toxicity are not available.[9] However, the available information indicates it is an irritant.[1][4] The lack of comprehensive data necessitates handling it with care, assuming a degree of unknown toxicity.

Toxicological Endpoint	Data
Acute Oral Toxicity (LD50)	No data available[9]
Acute Dermal Toxicity (LD50)	No data available[9]
Acute Inhalation Toxicity	Category 4; Harmful if inhaled.[4]
Skin Corrosion/Irritation	Causes skin irritation.[1][4]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1][4]
Respiratory or Skin Sensitization	No data available[9]
Germ Cell Mutagenicity	No data available[9]
Carcinogenicity	No data available[9]
Reproductive Toxicity	No data available[9]
STOT-Single Exposure	May cause respiratory irritation.[1][6]
STOT-Repeated Exposure	No data available[9]
Aspiration Hazard	No data available[9]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is crucial for minimizing exposure and ensuring safety when working with **1-Bromoundecane**.

Engineering Controls

- Ventilation: All handling of **1-Bromoundecane** should be conducted in a well-ventilated area. A laboratory fume hood is the most appropriate form of local exhaust ventilation.[9][10]
- Eyewash and Safety Shower: Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[11][12]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1-Bromoundecane**:

Body Part	PPE Recommendation	Rationale
Eyes/Face	Chemical safety goggles with side-shields (conforming to EN 166 or NIOSH standards). A face shield should be worn if there is a significant risk of splashing.[4][9][10]	To protect against serious eye irritation from splashes or vapors.[1][4]
Hands	Chemical-resistant, impervious gloves (e.g., Nitrile rubber). Gloves must be inspected for integrity before each use.[9][13]	To prevent skin contact and irritation.[1][4]
Body	A flame-retardant lab coat or impervious protective clothing.[9][10]	To protect against skin exposure from splashes and spills.[10]
Respiratory	Respiratory protection is not typically required under normal use conditions with adequate engineering controls (fume hood).[4] If ventilation is inadequate or in the event of a large spill, a NIOSH-approved respirator with an organic vapor cartridge should be used.[9][10]	To prevent inhalation of vapors, which may cause respiratory irritation.[1][4][6]

General Handling Protocol

- Preparation: Before starting work, review the Safety Data Sheet (SDS) for **1-Bromoundecane**.[\[12\]](#)[\[14\]](#) Ensure all necessary PPE is available and in good condition. Clear the work area of any unnecessary items.[\[11\]](#)
- Dispensing:

- Perform all transfers and dispensing of the chemical inside a certified chemical fume hood.
[9][12]
- Ground and bond containers when transferring material to prevent static discharge, which could ignite vapors.[15]
- Keep the container tightly closed when not in use to minimize the release of vapors.[4][9]
- Heating: If heating is required, use a water bath, heating mantle, or oil bath. Never use an open flame to heat flammable or combustible liquids.[11]
- Hygiene: Avoid contact with skin, eyes, and clothing.[4][9] Do not breathe mist, vapors, or spray.[4] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[4][13]
- End of Work: At the end of the work session, securely seal the container of **1-Bromoundecane** and return it to its designated storage location. Clean the work area thoroughly.[11]

Storage

- Conditions: Store in a dry, cool, and well-ventilated place.[4][9] The recommended storage condition is often a refrigerator.[9]
- Container: Keep the container tightly closed to prevent leakage and evaporation.[4][9]
- Incompatibilities: Store away from strong oxidizing agents and strong bases, as these can lead to vigorous reactions.[2][4][9]
- Classification: **1-Bromoundecane** is classified as a Storage Class 10: Combustible liquids.
[7][8]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[4][9] If breathing is difficult or if symptoms persist, seek medical attention.[9] If the person is not breathing, provide artificial respiration.[4]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[4][9] Seek medical attention if skin irritation develops or persists.[4]
Eye Contact	Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids. [4][9] Remove contact lenses if present and easy to do so. Continue rinsing.[4] Seek immediate medical attention.[9]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting.[9] Never give anything by mouth to an unconscious person.[9] Call a physician or Poison Control Center immediately.[9]

Spill Response

- Evacuate: Evacuate non-essential personnel from the spill area.[13]
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).[15]
- Collect: Carefully sweep or vacuum up the absorbed material and place it into a suitable, labeled container for chemical waste disposal.[9] Do not use combustible materials like paper towels to clean up large spills.
- Clean: Clean the spill surface thoroughly to remove any residual contamination.[9]

- Environmental Precautions: Prevent the spill from entering drains, water courses, or the soil.
[9]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or a water spray to extinguish the fire.[9] Water jets may be ineffective and could spread the fire.
[16]
- Specific Hazards: When heated, **1-Bromoundecane** can decompose to produce toxic and irritating fumes, including carbon oxides and hydrogen bromide gas.[9]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[4][9]

Disposal Considerations

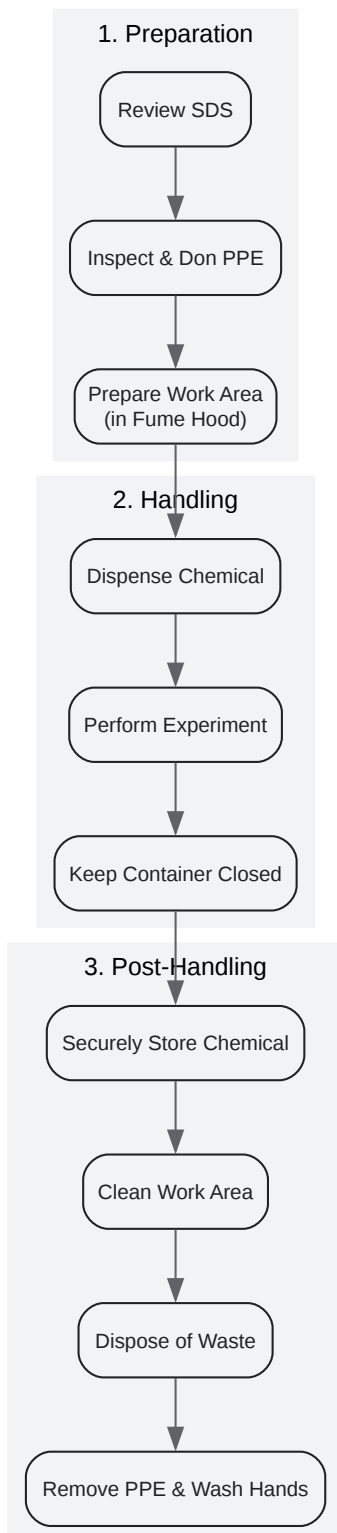
All waste materials containing **1-Bromoundecane** must be treated as hazardous waste.

- Product: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[13]
- Containers: Do not reuse empty containers. Dispose of them as unused product in accordance with local, state, and federal regulations.[13]
- Regulations: All disposal practices must comply with all applicable federal, state, and local regulations.[17]

Visualizations and Workflows

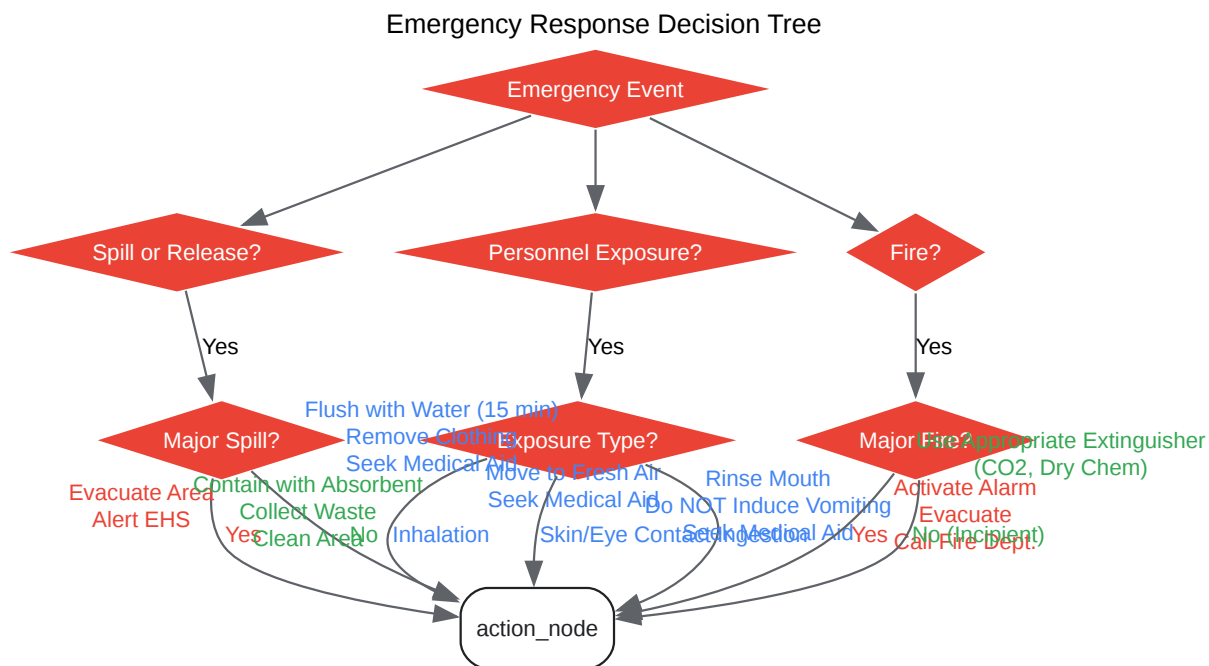
The following diagrams illustrate key safety workflows and logical relationships for handling **1-Bromoundecane**.

Safe Handling Workflow for 1-Bromoundecane



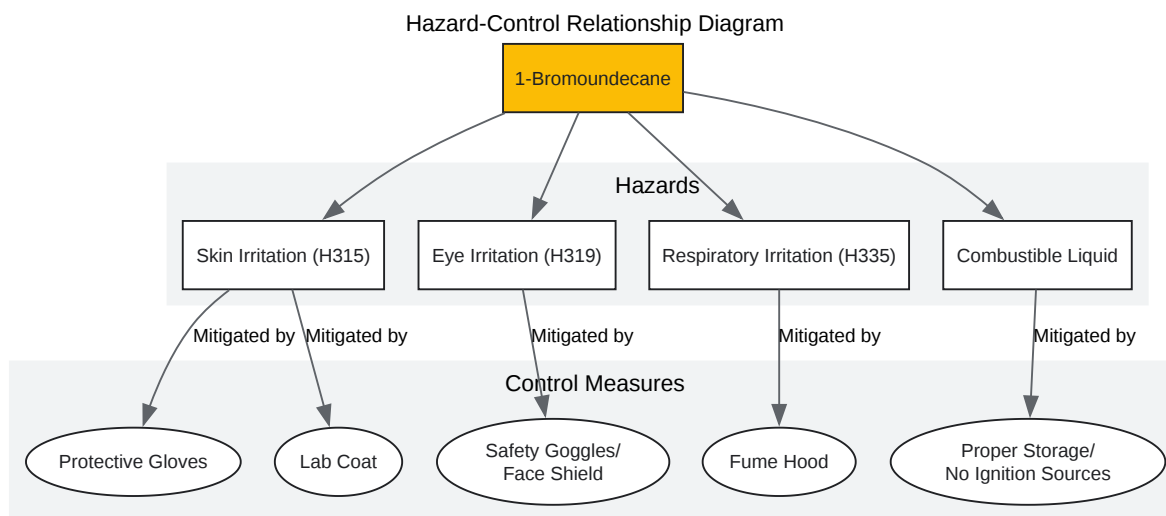
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Caption: A general workflow for the safe handling of **1-Bromoundecane** in a laboratory setting.



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Caption: A decision-making flow chart for responding to spills, exposures, or fires.



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Caption: Relationships between the hazards of **1-Bromoundecane** and the required protective measures.

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- To cite this document: BenchChem. [safety and handling of 1-Bromoundecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050512#safety-and-handling-of-1-bromoundecane]

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